

CAS number and safety information for CI Vat green 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CI Vat green 1

Cat. No.: B1669112

[Get Quote](#)

An In-depth Technical Guide to C.I. Vat Green 1: CAS Number, Safety, and Handling

This technical guide provides comprehensive information on C.I. Vat Green 1, intended for researchers, scientists, and professionals in drug development. It covers the chemical's identification, physical and chemical properties, detailed safety information, and handling protocols.

Chemical Identification

C.I. Vat Green 1 is an organic compound used as a vat dye.^[1] It is a derivative of benzanthrone.^[1]

Identifier	Value	Reference
Chemical Name	16,17-dimethoxyanthra[9,1,2-cde]benzo[rst]pentaphene-5,10-dione	[1]
C.I. Name	Vat Green 1	[2][3][4]
CAS Number	128-58-5	[1][2][3][4]
C.I. Number	59825	[1][5]
Synonyms	7-Dimethoxyviolanthrone, Sandothrene Brilliant Green NBF, Vat Brilliant Green FFB	[1][5]

Physicochemical Properties

Vat Green 1 is a variegated dark green powder.[6] It is generally insoluble in water, alcohol, chloroform, and toluene, but soluble in hot tetrahydronaphthalene and slightly soluble in acetone and nitrobenzene.[5][6]

Property	Value	Reference
Molecular Formula	C ₃₆ H ₂₀ O ₄	[1][2][3][4]
Molecular Weight	516.54 g/mol	[2][3][6][7]
Appearance	Green to dark green solid powder	[6][7][8]
Decomposition	When heated to decomposition, it emits acrid smoke and fumes.	[8]

Safety and Hazard Information

C.I. Vat Green 1 is considered an irritant and may be harmful if not handled properly.[7][8]

GHS Classification

According to aggregated GHS information, C.I. Vat Green 1 is classified as follows, though some reports indicate it does not meet GHS hazard criteria:

Hazard Class	Code	Description	Reference
Serious eye damage/eye irritation	H319	Causes serious eye irritation	[8]

Toxicological Data

Toxicological data is limited, but available studies indicate the following values:

Test	Species	Route	Value	Reference
LD ₅₀ (Lethal Dose, 50%)	Rat	Intraperitoneal	2600 mg/kg	[8]
TL ₅₀ (Median Tolerance Limit)	Fathead Minnow (Pimephales promelas)	Aquatic	> 180 mg/L over 24, 48, & 96 hrs	[8]
IC ₅₀ (50% Inhibition Concentration)	-	Respiration Rate	> 100 mg/L	[8]

Health Effects

- Eye Contact: Causes serious eye irritation.[8] Dust may lead to irritation and inflammation.[7]
- Skin Contact: Prolonged or repeated contact may cause skin irritation in sensitive individuals.[7]
- Inhalation: May cause irritation of the respiratory tract.[7][9]
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[7]

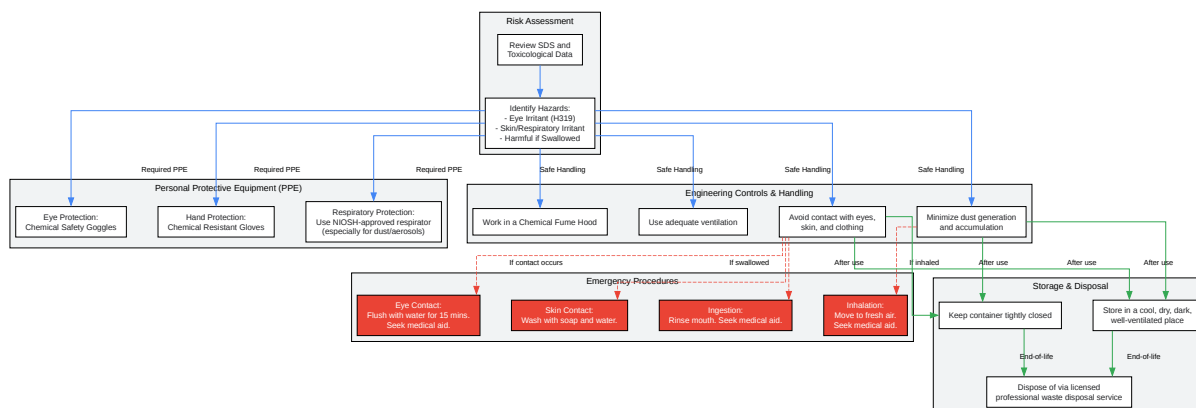
Experimental Protocols

Detailed experimental protocols are not fully available in the cited literature. However, references to the studies from which toxicological data were obtained are provided below.

- Acute Toxicity in Fathead Minnows: The TL_{50} value is cited from the study: Little LW et al; Acute Toxicity of Selected Commercial Dyes to Fathead Minnow & Evaluation of Biological Treatment for Reduction of Toxicity; Eng Bull Purdue Univ, Eng Ext Ser 145(1) 524 (1974).^[8] The general protocol for such a study involves exposing the fish to various concentrations of the chemical in water for a specified period (in this case, up to 96 hours) and observing the survival rate to determine the concentration at which 50% of the fish survive.^[8]
- Acute Toxicity in Rats: The intraperitoneal LD_{50} in rats is listed in ChemIDplus and the Hazardous Substances Data Bank (HSDB).^[8] A typical protocol for an LD_{50} study involves administering different doses of the substance to groups of animals and monitoring them for a set period to determine the dose that is lethal to 50% of the population. At lethal doses, C.I. Vat Green 1 was observed to cause depressed activity and ataxia in rats.^[8]

Handling and Safety Precautions

A systematic approach to handling C.I. Vat Green 1 is crucial to minimize exposure and ensure laboratory safety.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of C.I. Vat Green 1.

Engineering Controls

- Use in a well-ventilated area, preferably within a chemical fume hood.[7]
- Employ local exhaust ventilation or other engineering controls to manage airborne levels.[7]
- Ensure safety showers and eyewash stations are readily accessible.[7]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.[7][10]
- Skin Protection: Use chemical-resistant rubber gloves.[7][10]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator or equivalent.
[9][10]

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and consult a physician.[7][9]
- After Skin Contact: Wash the affected area with plenty of soap and water.[7][9]
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and seek immediate medical attention.[7][9]
- After Ingestion: Do not induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[7][9]

Storage and Stability

- Storage Conditions: Store in a cool, dry, dark, and well-ventilated place.[1][3][5][7] Keep containers tightly closed and protected from light.[7][11] Recommended short-term storage is at 0-4°C and long-term at -20°C.[1]
- Stability: The product is stable under normal temperatures and pressures.[7]
- Incompatibilities: Avoid strong oxidizing and reducing agents.[7]

- Hazardous Decomposition Products: Thermal decomposition may produce irritating and toxic fumes and gases, including carbon oxides.[7][8]

Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment. Avoid breathing dust and prevent dust formation.[9][10]
- Cleanup Procedures: Vacuum or sweep up the material and place it into a suitable, closed container for disposal. Avoid actions that create dust.[7][9][10]
- Environmental Precautions: Do not let the product enter drains or surface waters.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. worlddyevaryety.com [worlddyevaryety.com]
- 3. C.I.Vat green 1 | 128-58-5 | FV41513 | Biosynth [biosynth.com]
- 4. Vat Dyes [m.chemicalbook.com]
- 5. Vat Green 1 - Vat Brilliant Green 3B - Vat Brilliant Green FFB from Emperor Chem [emperordye.com]
- 6. Vat Green 1 | 128-58-5 [chemicalbook.com]
- 7. cncolorchem.com [cncolorchem.com]
- 8. C.I. Vat Green 1 | C36H20O4 | CID 31410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. capotchem.cn [capotchem.cn]
- 10. dyespigments.net [dyespigments.net]
- 11. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [CAS number and safety information for CI Vat green 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669112#cas-number-and-safety-information-for-ci-vat-green-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com